

# Navigating the Safe Handling of GS143: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GS143

Cat. No.: B607734

[Get Quote](#)

Disclaimer: The chemical identifier "**GS143**" is not found in standard chemical safety databases. For the purpose of providing a comprehensive guide on safe laboratory practices, this document uses Methanol as a representative volatile and flammable solvent. Researchers, scientists, and drug development professionals should always consult the specific Safety Data Sheet (SDS) for any chemical they are handling.

This guide provides essential, immediate safety and logistical information for the handling of volatile and flammable solvents, exemplified by Methanol. It includes operational procedures, personal protective equipment (PPE) requirements, and disposal plans to ensure the safety of laboratory personnel and the integrity of research.

## Essential Safety and Physical Properties

A thorough understanding of a chemical's properties is the foundation of safe handling. The following table summarizes key quantitative data for Methanol, which should be considered analogous to the data required for any new or unfamiliar chemical like the theoretical "**GS143**".

Property	Value
Chemical Formula	CH <sub>3</sub> OH
Molecular Weight	32.04 g/mol
Appearance	Colorless liquid
Odor	Alcohol-like
Boiling Point	64.7°C (148.5°F)[1]
Melting Point	-98°C (-144.4°F)[1]
Flash Point	9.7°C (49.5°F)[1]
Autoignition Temperature	464°C (867.2°F)
Vapor Pressure	128 hPa @ 20°C[1]
Specific Gravity	0.791[1]
Solubility in Water	Miscible
Flammability Limits	LEL: 6% UEL: 31%

## Operational Plan for Safe Handling

A systematic approach to handling hazardous chemicals is crucial. The following step-by-step operational plan outlines the procedures for receiving, storing, using, and disposing of volatile and flammable solvents.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verification:** Confirm that the container label matches the order and that the SDS is readily available.
- **Storage Location:** Store in a well-ventilated, cool, dry, and designated flammable liquid storage cabinet.

- **Compatibility:** Ensure storage is segregated from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- **Ignition Sources:** Keep away from open flames, hot surfaces, and any potential sources of ignition.
- **Container Integrity:** Keep containers tightly closed when not in use.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling volatile and flammable solvents:

- **Eye Protection:** Chemical splash goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., butyl rubber or nitrile).
- **Skin and Body Protection:** A flame-retardant lab coat and closed-toe shoes are required.
- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## Safe Use and Handling

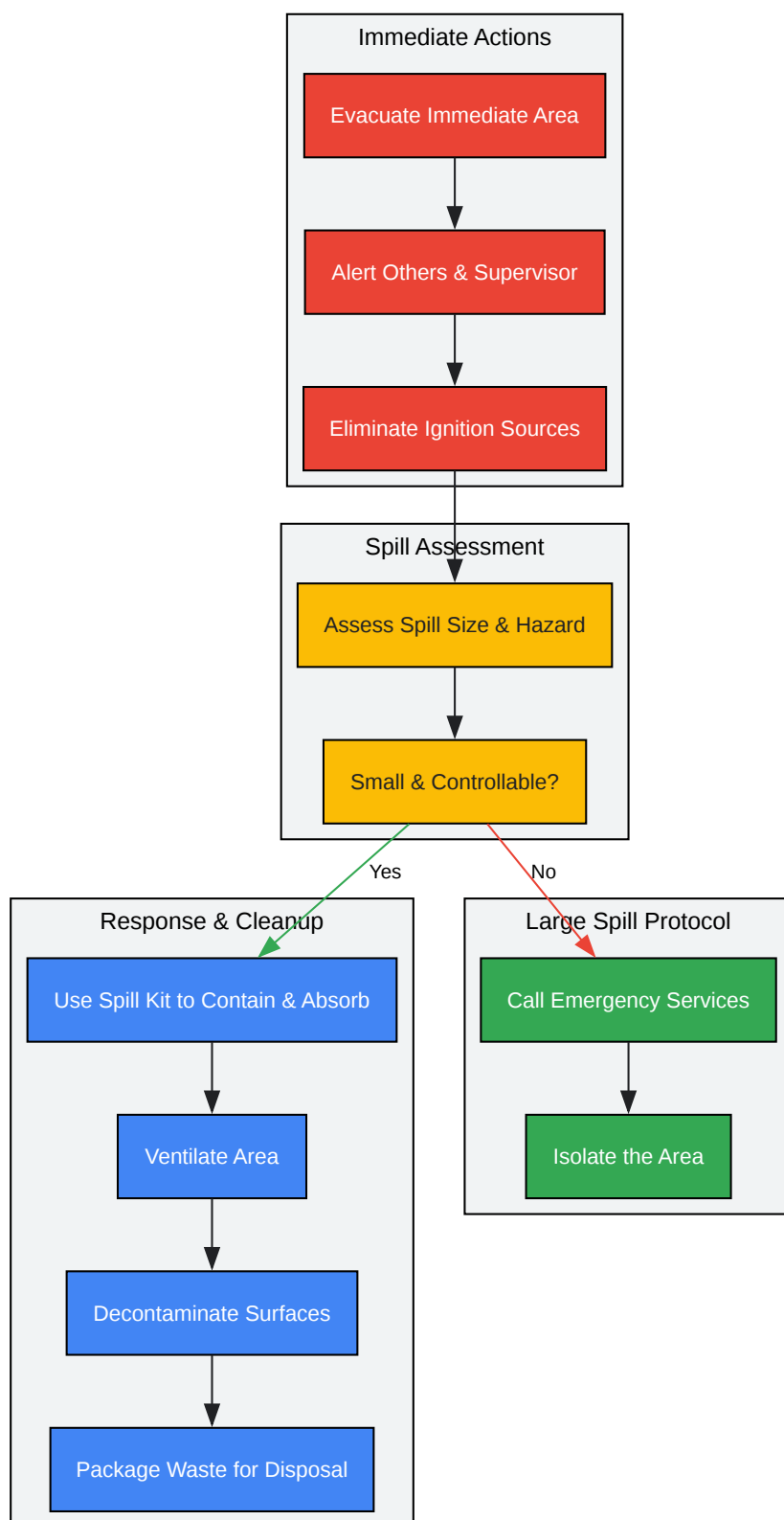
- **Work Area:** All work with volatile and flammable solvents should be conducted within a certified chemical fume hood.
- **Grounding:** Ground and bond containers and receiving equipment to prevent static discharge.
- **Non-Sparking Tools:** Use only non-sparking tools when opening or handling containers.
- **Avoid Inhalation:** Do not breathe vapors or mists.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

## Disposal Plan

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container.
- **Waste Segregation:** Do not mix with incompatible waste streams.
- **Disposal Regulations:** All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- **Professional Disposal:** Utilize a licensed hazardous waste disposal company for final disposal.

## Emergency Procedures: Chemical Spill Response

In the event of a spill, a clear and immediate response is critical to minimize harm to personnel and the environment.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of GS143: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607734#personal-protective-equipment-for-handling-gs143]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)